

Application Notes and Protocols for GSK360 in Animal Studies

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Compound of Interest

Compound Name: GSK 366

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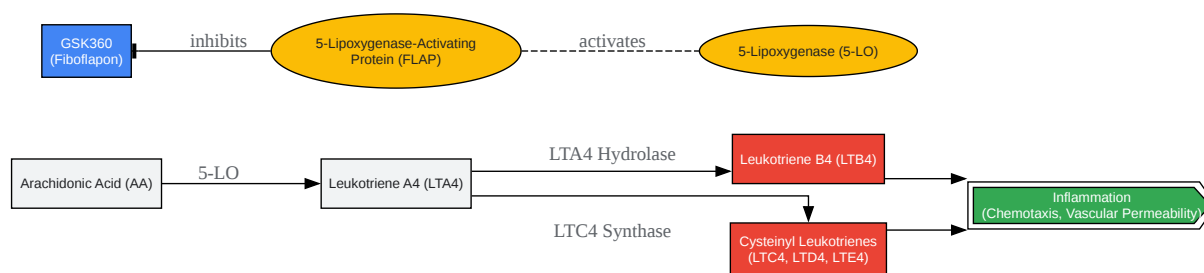
Introduction

GSK360, also known as Fibroflapon, GSK2190915, and AM-803, is a potent and orally bioavailable inhibitor of the 5-lipoxygenase-activating protein (FLAP). FLAP is a crucial component of the leukotriene biosynthesis pathway, playing a key role in the production of pro-inflammatory mediators such as leukotriene B4 (LTB4) and cysteinyl leukotrienes (CysLTs). By inhibiting FLAP, GSK360 effectively reduces the production of these inflammatory mediators, making it a promising therapeutic agent for inflammatory diseases. These application notes provide an overview of GSK360 dosages and detailed protocols for its use in various preclinical animal models of inflammation.

Mechanism of Action

GSK360 exerts its anti-inflammatory effects by binding to the 5-lipoxygenase-activating protein (FLAP), which is a nuclear membrane protein essential for the activation of 5-lipoxygenase (5-LO). In response to inflammatory stimuli, arachidonic acid (AA) is released from the cell membrane and is transferred by FLAP to 5-LO. 5-LO then catalyzes the conversion of AA into leukotriene A4 (LTA4), the precursor to all leukotrienes. LTA4 is subsequently converted to the

potent chemoattractant LTB₄ or to the cysteinyl leukotrienes (LTC₄, LTD₄, and LTE₄), which increase vascular permeability and induce bronchoconstriction. By inhibiting FLAP, GSK360 prevents the initial step in this cascade, leading to a broad suppression of leukotriene production.



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Diagram 1: 5-Lipoxygenase Signaling Pathway and GSK360 Inhibition.

Data Presentation: GSK360 Dosage in Animal Studies

The following tables summarize the effective dosages of GSK360 (AM-803) in various rodent models of inflammation.

Animal Model	Species	Route of Administration	Dosage	Effect	Reference
Ex vivo Ionophore-Challenged Whole Blood	Rat	Oral	1 mg/kg	>90% inhibition of LTB4 biosynthesis for up to 12 hours.	[1]
In vivo Calcium Ionophore-Challenged Lungs	Rat	Oral	ED50 = 0.12 mg/kg	Inhibition of LTB4 production.	[1]
In vivo Calcium Ionophore-Challenged Lungs	Rat	Oral	ED50 = 0.37 mg/kg	Inhibition of cysteinyl leukotriene (CysLT) production.	[1]
Single Dose Pharmacodynamics	Rat	Oral	3 mg/kg	86% inhibition of LTB4 and 41% inhibition of CysLTs after 16 hours.	[1]
Zymosan-Induced Peritonitis	Mouse	Oral	1, 3, 10 mg/kg	Dose-dependent reduction of LTB4, CysLTs, plasma protein extravasation, and	[1]

neutrophil
influx.

Platelet- Activating Factor (PAF)- Induced Lethal Shock	Mouse	Oral	1, 3, 10 mg/kg	Increased survival time.	[1]
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Experimental Protocols

Zymosan-Induced Peritonitis in Mice

This model is used to assess the effect of GSK360 on acute inflammation, specifically leukocyte migration and the production of inflammatory mediators in the peritoneal cavity.

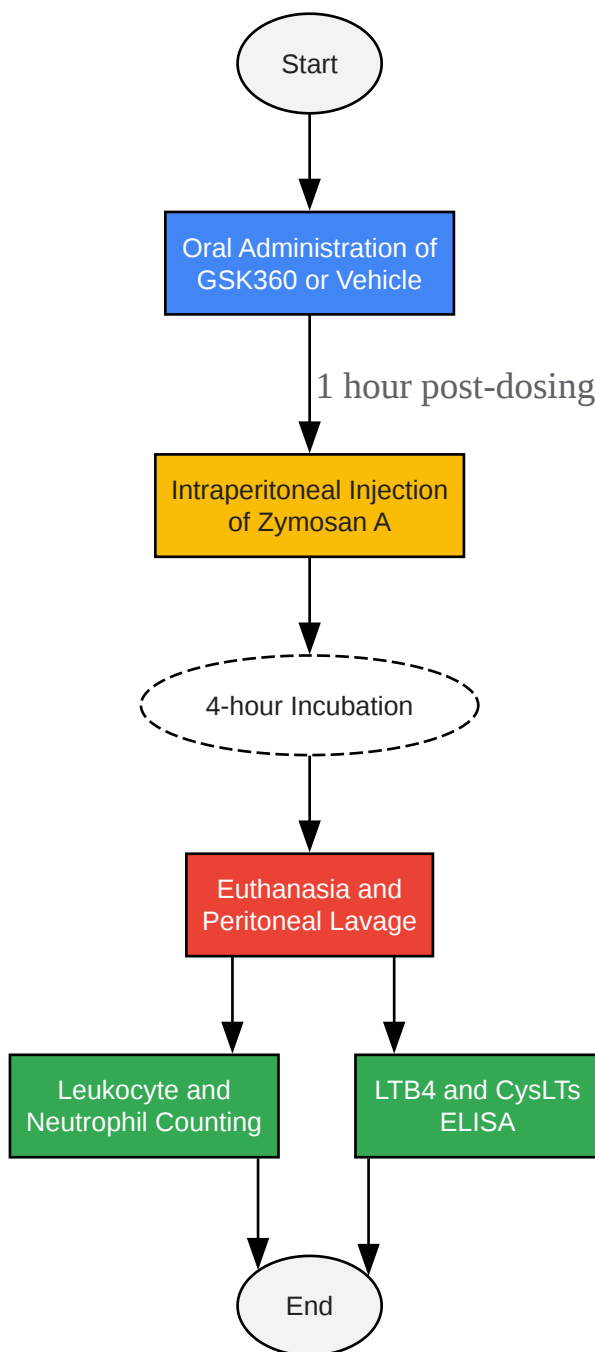
Materials:

- GSK360 (AM-803)
- Zymosan A from *Saccharomyces cerevisiae*
- Sterile, pyrogen-free saline
- Vehicle for GSK360 (e.g., 0.5% methylcellulose)
- Male CD-1 mice (25-30 g)
- Phosphate-buffered saline (PBS) containing 3 mM EDTA
- Leukocyte counting solution (e.g., Turk's solution)
- ELISA kits for LTB4 and CysLTs

Procedure:

- GSK360 Administration:
 - Prepare a suspension of GSK360 in the chosen vehicle.

- Administer GSK360 orally to mice at doses of 1, 3, and 10 mg/kg in a volume of 10 mL/kg.
- A vehicle control group should receive the vehicle alone.
- Induction of Peritonitis:
 - One hour after GSK360 administration, inject 1 mg of zymosan A suspended in 0.5 mL of sterile saline intraperitoneally (i.p.).
- Peritoneal Lavage:
 - Four hours after zymosan injection, euthanize the mice by CO₂ asphyxiation.
 - Inject 3 mL of ice-cold PBS with 3 mM EDTA into the peritoneal cavity.
 - Gently massage the abdomen for 1 minute.
 - Aspirate the peritoneal fluid.
- Cell Counting and Analysis:
 - Determine the total leukocyte count in the peritoneal lavage fluid using a hemocytometer after staining with Turk's solution.
 - Prepare cytopsin slides and stain with a differential stain (e.g., Diff-Quik) to determine the number of neutrophils.
 - Centrifuge the remaining lavage fluid and store the supernatant at -80°C for mediator analysis.
- Mediator Analysis:
 - Measure the concentrations of LTB₄ and CysLTs in the supernatant using specific ELISA kits according to the manufacturer's instructions.



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Diagram 2: Experimental Workflow for Zymosan-Induced Peritonitis Model.

In vivo Calcium Ionophore-Induced Bronchoalveolar Lavage (BAL) in Rats

This protocol is designed to evaluate the in vivo efficacy of GSK360 in inhibiting leukotriene synthesis in the lungs. Please note: The following protocol is a generalized procedure based on available literature. For precise details, consulting the full text of Lorrain et al., 2010 is recommended.

Materials:

- GSK360 (AM-803)
- Calcium Ionophore A23187
- Vehicle for GSK360
- Male Sprague-Dawley rats (200-250 g)
- Anesthetic (e.g., isoflurane)
- Tracheal cannula
- Phosphate-buffered saline (PBS)
- ELISA kits for LTB₄ and CysLTs

Procedure:

- GSK360 Administration:
 - Administer GSK360 orally at the desired doses.
- Anesthesia and Cannulation:
 - At a specified time point after GSK360 administration, anesthetize the rats.
 - Perform a tracheotomy and insert a cannula into the trachea.
- Calcium Ionophore Challenge:
 - Instill a solution of Calcium Ionophore A23187 into the lungs via the tracheal cannula to stimulate leukotriene production.

- Bronchoalveolar Lavage (BAL):
 - A short time after the ionophore challenge, perform a BAL by instilling and withdrawing a known volume of PBS through the tracheal cannula.
- Sample Processing and Analysis:
 - Centrifuge the BAL fluid to separate the cells from the supernatant.
 - Store the supernatant at -80°C.
 - Measure the concentrations of LTB4 and CysLTs in the BAL fluid supernatant using specific ELISA kits.

Platelet-Activating Factor (PAF)-Induced Lethal Shock in Mice

This model assesses the protective effect of GSK360 against a lethal inflammatory challenge mediated in part by leukotrienes. Please note: The following protocol is a generalized procedure based on available literature. For precise details, consulting the full text of Lorrain et al., 2010 is recommended.

Materials:

- GSK360 (AM-803)
- Platelet-Activating Factor (PAF)
- Vehicle for GSK360
- Male CD-1 mice
- Sterile saline

Procedure:

- GSK360 Administration:

- Administer GSK360 orally at doses of 1, 3, and 10 mg/kg.
- Include a vehicle control group.
- Induction of Lethal Shock:
 - One hour after GSK360 administration, inject a lethal dose of PAF (e.g., 100 µg/kg) intravenously.
- Monitoring and Endpoint:
 - Observe the mice for signs of shock and record the time of mortality for up to 60 minutes post-PAF injection.
 - The primary endpoint is the survival rate at the end of the observation period.

Conclusion

GSK360 is a potent FLAP inhibitor with demonstrated efficacy in a range of preclinical animal models of inflammation. The provided dosages and protocols serve as a guide for researchers investigating the therapeutic potential of GSK360. Appropriate adaptation of these protocols may be necessary depending on the specific research question and experimental design. It is recommended to conduct pilot studies to determine the optimal dosage and timing of administration for each specific animal model and endpoint.

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References

- [1. Pharmacology of AM803, a novel selective five-lipoxygenase-activating protein \(FLAP\) inhibitor in rodent models of acute inflammation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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